

# Technical Guide: Physicochemical Properties of 3-Methyl-2,4-pentanedione

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## Compound of Interest

Compound Name: 3-Methyl-2,4-pentanedione

Cat. No.: B1204033

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and other key physical properties of **3-Methyl-2,4-pentanedione** (CAS No. 815-57-6). The information is compiled from various scientific sources to support research, development, and quality control activities.

## Quantitative Data Summary

The physical properties of **3-Methyl-2,4-pentanedione** are summarized in the table below for easy reference and comparison. These values are critical for designing experimental setups, purification processes, and for the overall characterization of the compound.

Property	Value	Conditions
Boiling Point	172-174 °C	760 mmHg[1][2][3][4]
80-81 °C	20 mmHg[2]	
Density	0.981 g/mL	25 °C[1][2]
Refractive Index (n <sub>D</sub> )	1.442	20 °C[2][4]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub>	
Molecular Weight	114.14 g/mol	[5]
Flash Point	57 °C	Closed Cup[2]
Tautomeric Nature	Exists as a mixture of keto and enol tautomers[6]	

## Experimental Context and Protocols

While a specific, detailed experimental protocol for the boiling point determination of **3-Methyl-2,4-pentanedione** is not extensively documented in publicly available literature, its synthesis and purification have been described, providing context for the measurement. A common method for obtaining **3-Methyl-2,4-pentanedione** is through the alkylation of 2,4-pentanedione.[6]

A reported synthesis of 3-methylpentane-2,4-dione involved the reaction of pentane-2,4-dione with methyl iodide in the presence of potassium carbonate in acetone.[7] After refluxing, filtration, and removal of the solvent, the resulting crude product was purified by distillation.[7] The boiling point of the collected fraction was recorded as 170–172°C at 760 mmHg.[7]

Based on general laboratory practices for determining the boiling point of organic liquids, the following adapted protocol using the Thiele tube method is provided. This method is suitable for small sample volumes.[8]

## Adapted Experimental Protocol: Boiling Point Determination via Thiele Tube

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube or fusion tube
- Rubber band or wire for attaching the test tube to the thermometer
- Heating mantle or Bunsen burner
- Heat transfer fluid (e.g., mineral oil)
- Stand and clamps

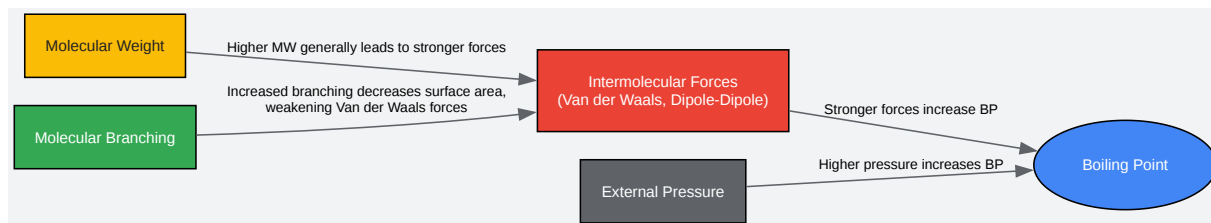
Procedure:

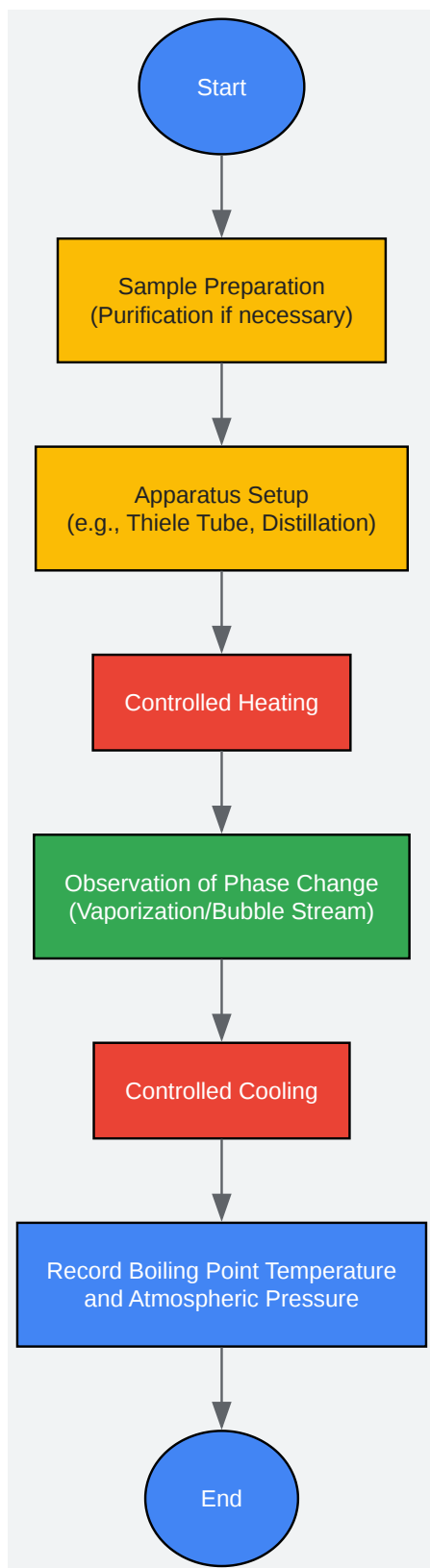
- **Sample Preparation:** Fill the small test tube to a depth of approximately 1-2 cm with **3-Methyl-2,4-pentanedione**.
- **Capillary Tube Insertion:** Place a capillary tube, with the sealed end pointing upwards, into the test tube containing the sample.
- **Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- **Thiele Tube Setup:** Clamp the Thiele tube to a stand and fill it with a suitable heat transfer fluid (e.g., mineral oil) to a level just above the side arm.
- **Immersion:** Immerse the thermometer and the attached test tube into the oil bath of the Thiele tube, ensuring that the sample is below the oil level.
- **Heating:** Gently heat the side arm of the Thiele tube with a heating mantle or a small flame from a Bunsen burner. The design of the Thiele tube will ensure uniform heating of the oil bath through convection.

- **Observation:** As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube. Continue gentle heating until a steady and rapid stream of bubbles is observed.
- **Boiling Point Determination:** Turn off the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[8]
- **Recording:** Record the temperature at this point. It is also advisable to record the atmospheric pressure at the time of the experiment.

## Factors Influencing Boiling Point

The boiling point of a chemical compound is a fundamental physical property that is influenced by several key factors. Understanding these relationships is crucial for predicting and explaining the behavior of molecules.





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